An In-Depth Technical Guide to Bis-(2-vinyloxy-ethyl)-amine

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Compound of Interest

Compound Name:	*Bis-(2-vinyloxy-ethyl)-amine*
CAS No.:	*13985-50-7*
Cat. No.:	*B085361*

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Abstract

Bis-(2-vinyloxy-ethyl)-amine, a notable bifunctional molecule, presents significant interest within the fields of organic synthesis and materials science. Its distinct structure, which incorporates a secondary amine and two vinyl ether groups, offers a versatile platform for a variety of chemical transformations. This guide furnishes a detailed overview of its fundamental chemical and physical characteristics. However, it is important to note that while the core properties are well-documented, extensive, publicly available research on specific reaction mechanisms, detailed experimental protocols, and a broad spectrum of applications remains limited. This document compiles the available data to serve as a foundational resource for researchers.

Core Molecular and Physical Properties

Bis-(2-vinyloxy-ethyl)-amine is identified by the CAS Number 13985-50-7.[1] Its fundamental properties are summarized in the table below, providing a snapshot of its key characteristics.

Property	Value	Source
Molecular Formula	$C_8H_{15}NO_2$	[1][2]
Molecular Weight	157.21 g/mol	[1][2]
Boiling Point	80.5-81.5 °C (at 8 Torr)	[2]
Density	0.9491 g/cm³	[2]
pKa (Predicted)	7.92 ± 0.19	[2]

Structural and Chemical Identity

The defining feature of **Bis-(2-vinyloxy-ethyl)-amine** is its combination of reactive functional groups. The secondary amine provides a nucleophilic center and a site for salt formation, while the two vinyl ether groups are susceptible to polymerization and other addition reactions.

Chemical Identifiers:

- Systematic Name: 2-(ethenyloxy)-N-[2-(ethenyloxy)ethyl]ethanamine
- Synonyms: TIMTEC-BB SBB010392, **Bis-(2-vinyloxy-ethyl)-amine**[2]

Potential Applications and Research Directions

While specific, detailed applications for **Bis-(2-vinyloxy-ethyl)-amine** are not extensively documented in readily available literature, its structural motifs suggest several areas of potential utility, particularly in polymer chemistry and as a building block in organic synthesis. The presence of two polymerizable vinyl ether groups makes it a candidate for cross-linking applications in the development of specialty polymers and materials.

Safety and Handling

Bis-(2-vinyloxy-ethyl)-amine is classified as an irritant.[2] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood.

Experimental Protocols: A Note on Availability

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A comprehensive, validated, and detailed experimental protocol for the synthesis of **Bis-(2-vinyloxy-ethyl)-amine** is not readily available in the public domain. While general methodologies for the synthesis of vinyl ethers and secondary amines are well-established in organic chemistry, a specific, step-by-step procedure for this particular molecule is not provided in the searched resources. Researchers interested in the synthesis of this compound would need to consult more specialized chemical literature or develop a synthetic route based on established organic chemistry principles.

Visualization of Chemical Structure

To aid in the understanding of its chemical nature, a diagram of the molecular structure of **Bis-(2-vinyloxy-ethyl)-amine** is provided below.

Caption: Molecular structure of **Bis-(2-vinyloxy-ethyl)-amine**.

Conclusion and Future Outlook

Bis-(2-vinyloxy-ethyl)-amine is a chemical compound with a well-defined structure and basic physicochemical properties. Its bifunctional nature suggests potential for further exploration, particularly in the realm of polymer science. However, the current body of publicly accessible, in-depth research is limited. This guide provides a foundational understanding of the molecule, and it is hoped that it will encourage further investigation into its synthesis, reactivity, and applications, thereby expanding its utility for the scientific community.

References

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Sources

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